

Furaltadone Hydrochloride: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Furaltadone*
CAS No.: *139-91-3; 2818-22-6; 3759-92-0*
Cat. No.: *B15582989*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Furaltadone hydrochloride, a synthetic nitrofurantoin antibiotic, has historically been utilized in veterinary medicine for its broad-spectrum antibacterial and antiprotozoal activities. This technical guide provides an in-depth overview of the core physicochemical properties, mechanism of action, and key experimental protocols related to **Furaltadone** hydrochloride. The information is intended to serve as a valuable resource for researchers, scientists, and professionals engaged in drug development and microbiological research. This document summarizes quantitative data in structured tables, details experimental methodologies, and provides visual representations of key pathways and workflows to facilitate a comprehensive understanding of this compound.

Chemical and Physical Properties

Furaltadone hydrochloride is a yellow crystalline powder. The anhydrous form is described as a white, crystalline, odorless powder, while the monohydrate is yellow.^[1] It is a synthetic

nitrofuranyl derivative with the chemical name 5-morpholinomethyl-3-(5-nitrofurfurylideneamino)-2-oxazolidone hydrochloride.[1]

Identification and Structural Information

Property	Value	Reference
Chemical Name	5-morpholinomethyl-3-(5-nitrofurfurylideneamino)-2-oxazolidone hydrochloride	[1]
Synonyms	Altafur hydrochloride, NF-902 hydrochloride, NSC 53270	[2][3]
CAS Number	3759-92-0	[2][4]
Molecular Formula	C ₁₃ H ₁₆ N ₄ O ₆ ·HCl	[2][3]
Molecular Weight	360.75 g/mol (anhydrous)	[1][2][4]
InChI Key	PPSVFZXMDMUIGB-UHFFFAOYSA-N	[3]
SMILES	C1COCCN1CC2CN(C(=O)O2)N=CC3=CC=C(O3)--INVALID-LINK--[O-].Cl	[2][3]

Physicochemical Data

Property	Value	Reference
Appearance	Yellow crystalline powder	[1][4]
Melting Point	Approx. 240°C (with decomposition)	[1]
Solubility	Water: 72 mg/mL[2], 66 mg/mL (Sonication recommended)[5], ≥34.35 mg/mL[6] DMSO: 17 mg/mL (47.12 mM)[2], 16.67 mg/mL (46.2 mM) (Sonication recommended)[5], ≥12.4 mg/mL (with gentle warming) [6] Ethanol: Insoluble[2][5]	
pKa	6.35	[7]
logP	0.8	[7]

Mechanism of Action

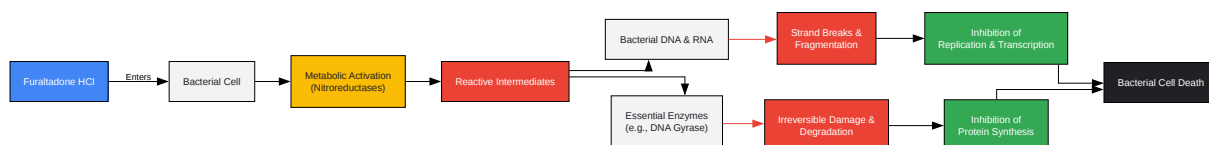
Furaltadone hydrochloride exerts its antimicrobial effects through a multi-faceted mechanism primarily involving the damage of microbial genetic material and essential enzymes.[8][9][10]

Antibacterial and Antiprotozoal Activity

Once inside the bacterial or protozoal cell, the nitro group of **Furaltadone** is metabolically activated, generating reactive intermediates.[8] These highly reactive molecules are responsible for the drug's cytotoxic effects. The proposed mechanism involves:

- **DNA and RNA Damage:** The reactive intermediates cause fragmentation of the DNA and RNA backbone, thereby inhibiting replication and transcription, which ultimately leads to cell death.[2][8][9]
- **Enzyme Inhibition:** **Furaltadone** and its metabolites can cause irreversible damage to the prosthetic groups of essential microbial enzymes and degrade their polypeptide chains.[2][9] One proposed target includes enzymes crucial for cell wall synthesis, such as DNA gyrase and topoisomerase II, leading to the inhibition of protein synthesis.[3][10]

This broad mechanism of action contributes to its effectiveness against a wide range of Gram-positive and Gram-negative bacteria, including species of Salmonella, Escherichia, Proteus, Streptococcus, and Staphylococcus.[1][8] It has also demonstrated efficacy against protozoa like those causing coccidiosis.[2][8]



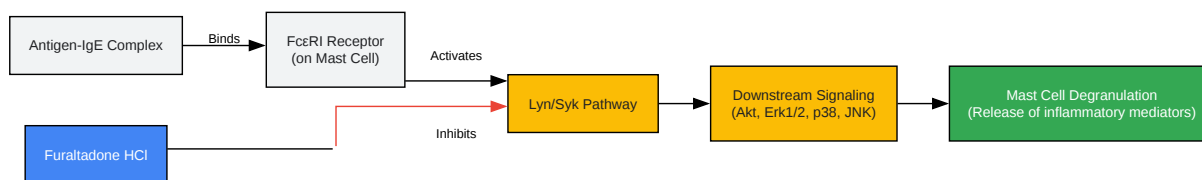
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Caption: Proposed antibacterial mechanism of **Furaltadone** hydrochloride.

Immunomodulatory Effects

Beyond its antimicrobial properties, **Furaltadone** has been shown to possess immunomodulatory effects, specifically in the context of allergic reactions.[8][11] It has been demonstrated to suppress IgE-mediated allergic responses by inhibiting the activation of mast cells.[8][11]

The underlying mechanism for this activity is the inhibition of the Lyn/Syk signaling pathway in mast cells.[11] **Furaltadone** (10 μ M) has been shown to inhibit the antigen-induced phosphorylation of early signaling proteins, including Syk and LAT, as well as downstream signaling proteins such as Akt, Erk1/2, p38, and JNK in mast cells, without causing cytotoxicity. [11][12] This suppression of mast cell activation prevents the degranulation and release of inflammatory mediators.[11]



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Caption: Immunomodulatory mechanism of **Furaltadone** hydrochloride via inhibition of the Lyn/Syk pathway in mast cells.

Experimental Protocols

Synthesis of Furaltadone Hydrochloride

The synthesis of **Furaltadone** hydrochloride involves a multi-step process. A general outline involves the reaction of furfural with 4-nitro-o-phenylenediamine, followed by purification and conversion to the hydrochloride salt.[6] A more detailed, analogous synthesis for a similar oxazolidinone structure is described, which can be adapted.

Reaction Scheme:



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Caption: General synthesis workflow for **Furaltadone** hydrochloride.

Methodology:

A detailed manufacturing process for the **furaltadone** base involves the reaction of 3-(N-morpholinyl)-1,2-epoxypropane with hydrazine hydrate. The excess hydrazine is removed, and the resulting intermediate, 3-amino-5-(N-morpholinyl)-methyl-2-oxazolidone, is then reacted

with 5-nitro-2-furaldehyde in an acidified aqueous ethanol solution. The hydrochloride salt is formed quantitatively by suspending the **furaltadone** base in alcohol and adding a sufficient amount of concentrated aqueous hydrochloric acid. The resulting precipitate can be recrystallized from 80% alcohol.

Analytical Methods

A reversed-phase HPLC method can be utilized for the analysis of **Furaltadone**.

- Column: Cogent Bidentate C8™, 4μm, 100Å (4.6 x 75mm)
- Mobile Phase: 80% Deionized Water / 20% Acetonitrile / 0.1% Formic Acid (v/v)
- Flow Rate: 1.0 mL/minute
- Injection Volume: 1 μL
- Detection: UV at 367 nm
- Sample Preparation: A 1 mg/mL stock solution of **Furaltadone** hydrochloride in the mobile phase can be prepared and subsequently diluted as needed.

¹H and ¹³C NMR are used to confirm the structure of **Furaltadone** hydrochloride. While a specific detailed spectrum with peak assignments for the hydrochloride salt is not readily available in the cited literature, a ¹H NMR spectrum for the **furaltadone** base has been published and can be used as a reference for structural elucidation.

In Vitro Antibacterial Susceptibility Testing

Standardized methods from the Clinical and Laboratory Standards Institute (CLSI), such as M07 (broth dilution) and M02 (disk diffusion), should be followed for determining the in vitro antibacterial activity of **Furaltadone** hydrochloride.

General Broth Microdilution Protocol:

- Prepare a stock solution of **Furaltadone** hydrochloride in a suitable solvent (e.g., DMSO).

- Perform serial two-fold dilutions of the compound in cation-adjusted Mueller-Hinton Broth (CAMHB) in a 96-well microtiter plate.
- Inoculate each well with a standardized bacterial suspension (approximately 5×10^5 CFU/mL).
- Include positive (bacteria without drug) and negative (broth only) controls.
- Incubate the plates at 35-37°C for 16-20 hours.
- The Minimum Inhibitory Concentration (MIC) is determined as the lowest concentration of **Furaltadone** hydrochloride that completely inhibits visible bacterial growth.

In Vitro Mast Cell Degranulation Assay (β -Hexosaminidase Release)

This assay measures the release of the granular enzyme β -hexosaminidase from mast cells (e.g., RBL-2H3 cell line) as an indicator of degranulation.

Protocol:

- Seed RBL-2H3 cells in a 24-well plate and sensitize them with anti-dinitrophenyl (DNP) immunoglobulin E (IgE).
- Wash the cells and pre-incubate with various concentrations of **Furaltadone** hydrochloride for 30 minutes.
- Induce degranulation by challenging the cells with DNP-human serum albumin (HSA).
- After incubation, centrifuge the plate and collect the supernatant.
- To measure β -hexosaminidase activity, incubate the supernatant with a p-nitrophenyl-N-acetyl- β -D-glucosaminide (pNAG) substrate solution in a citrate buffer (pH 4.5) at 37°C.
- Stop the reaction with a high pH stop solution (e.g., $\text{Na}_2\text{CO}_3/\text{NaHCO}_3$ buffer, pH 10.0).
- Measure the absorbance of the released p-nitrophenol at 405 nm.

- Calculate the percentage of β -hexosaminidase release relative to a positive control (e.g., Triton X-100 lysed cells).

In Vivo Passive Cutaneous Anaphylaxis (PCA) Model

The PCA model in mice is used to evaluate the in vivo anti-allergic activity of **Furaltadone** hydrochloride.

Protocol:

- Passively sensitize BALB/c mice by intradermally injecting anti-DNP IgE into one ear.
- After 24 hours, administer **Furaltadone** hydrochloride (e.g., 3-30 mg/kg) orally.
- After 1 hour, induce an anaphylactic reaction by intravenous injection of DNP-HSA containing Evans blue dye into the tail vein.
- After 30-60 minutes, sacrifice the mice and excise the ears.
- Extract the Evans blue dye from the ear tissue using formamide at 63°C overnight.
- Quantify the amount of extravasated dye by measuring the absorbance at 620 nm.
- A reduction in dye extravasation in the **Furaltadone**-treated group compared to the vehicle control indicates inhibition of the allergic response.

Applications in Research and Drug Development

Furaltadone hydrochloride serves as a valuable tool in several areas of research:

- Antimicrobial Research: It can be used as a reference compound in studies on nitrofurantoin antibiotics and to investigate mechanisms of bacterial resistance.^[9]
- Immunology and Allergy Research: Its ability to inhibit mast cell degranulation makes it a useful pharmacological tool for studying the signaling pathways involved in allergic responses.^{[8][11]}

- Drug Discovery: As a well-characterized antibacterial agent, it can be used as a lead compound or a standard in screening for new antimicrobial agents.[9]
- Veterinary Medicine: Historically, it has been used for the treatment and prevention of various bacterial and protozoal infections in poultry and other livestock.[1][8]

Safety and Regulatory Status

The use of nitrofurans, including **Furaltadone**, in food-producing animals has been banned in many countries, including the European Union and the United States, due to concerns about the potential carcinogenicity of their residues. Therefore, its application is now primarily limited to research purposes.

Conclusion

Furaltadone hydrochloride is a nitrofuran antibiotic with a well-defined mechanism of action involving the damage of microbial DNA, RNA, and proteins. It also exhibits interesting immunomodulatory properties through the inhibition of mast cell degranulation. This technical guide has provided a comprehensive overview of its physicochemical properties and detailed experimental protocols for its synthesis, analysis, and biological evaluation. This information is intended to support further research and development efforts in the fields of microbiology, immunology, and drug discovery.

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